

Feudomycin A Hydrochloride discovery and isolation

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Compound of Interest

Compound Name: *Feudomycin A Hydrochloride*

Cat. No.: *B13845333*

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Technical Monograph: Feudomycin A Hydrochloride Discovery, Isolation, and Characterization Executive Summary

Feudomycin A Hydrochloride is a bioactive anthracycline antibiotic originally isolated from a mutant strain of *Streptomyces coeruleorubidus*. Structurally related to daunorubicin, it is characterized by the presence of an ethyl group at the C-9 position of the aglycone moiety, distinguishing it from the C-9 acetyl group found in daunorubicin. This modification imparts unique physicochemical properties and alters its interaction profile with cellular targets.

This guide provides a comprehensive technical workflow for the production, isolation, and characterization of Feudomycin A, designed for researchers in natural product chemistry and drug discovery.

Discovery and Microbiological Source[1]

Original Discovery: Feudomycin A was first reported in 1981 by Oki et al. (Sanraku-Ocean Co., Ltd.) during a screening program for new anthracycline analogs. The compound was identified in the fermentation broth of a mutant strain derived from *Streptomyces coeruleorubidus*, a known producer of daunorubicin-related metabolites.

Taxonomy & Strain:

- Producing Organism: *Streptomyces coeruleorubidus*[\[1\]](#)
- Specific Strain: Mutant strain ME130-A4 (derived from parent strain ME130).
- Metabolic Context: The strain is blocked in the normal daunorubicin biosynthetic pathway, leading to the accumulation of "shunt" metabolites like Feudomycins A and B.

Fermentation Protocol

The production of Feudomycin A requires precise control over nutrient availability to favor the accumulation of the specific analog over other anthracyclines.

3.1. Culture Media Composition

Note: All components should be sterilized at 121°C for 20 minutes unless otherwise noted.

Seed Medium (Inoculum Preparation):

- Soluble Starch: 2.0%
- Glucose: 1.0%
- Soybean Meal: 1.0%
- Yeast Extract: 1.0%
- CaCO₃: 0.2%
- pH: Adjusted to 7.0 prior to sterilization.

Production Medium (Fermentation):

Component	Concentration (g/L)	Function
Glucose	30.0	Carbon source (Rapid)
Corn Starch	20.0	Carbon source (Sustained)
Soybean Meal	15.0	Nitrogen source (Complex)
Yeast Extract	2.0	Growth factors/Vitamins
NaCl	1.0	Osmotic balance
CaCO ₃	3.0	pH buffer
MgSO ₄ ·7H ₂ O	0.5	Cofactor source

| Trace Elements | 1 mL/L | (Fe, Zn, Mn, Cu salts) |

3.2. Process Parameters[2][3]

- Inoculation: 5% (v/v) from vegetative seed culture (48 hours old).
- Temperature: 28°C ± 1°C.[4]
- Agitation: 200–250 RPM (Rotary shaker) or stirred tank with aeration (1 vvm).
- Duration: 96–120 hours.
- Harvest Criterion: Maximal pigment production (deep red color) and pH rise to ~7.8.

Isolation and Purification Workflow

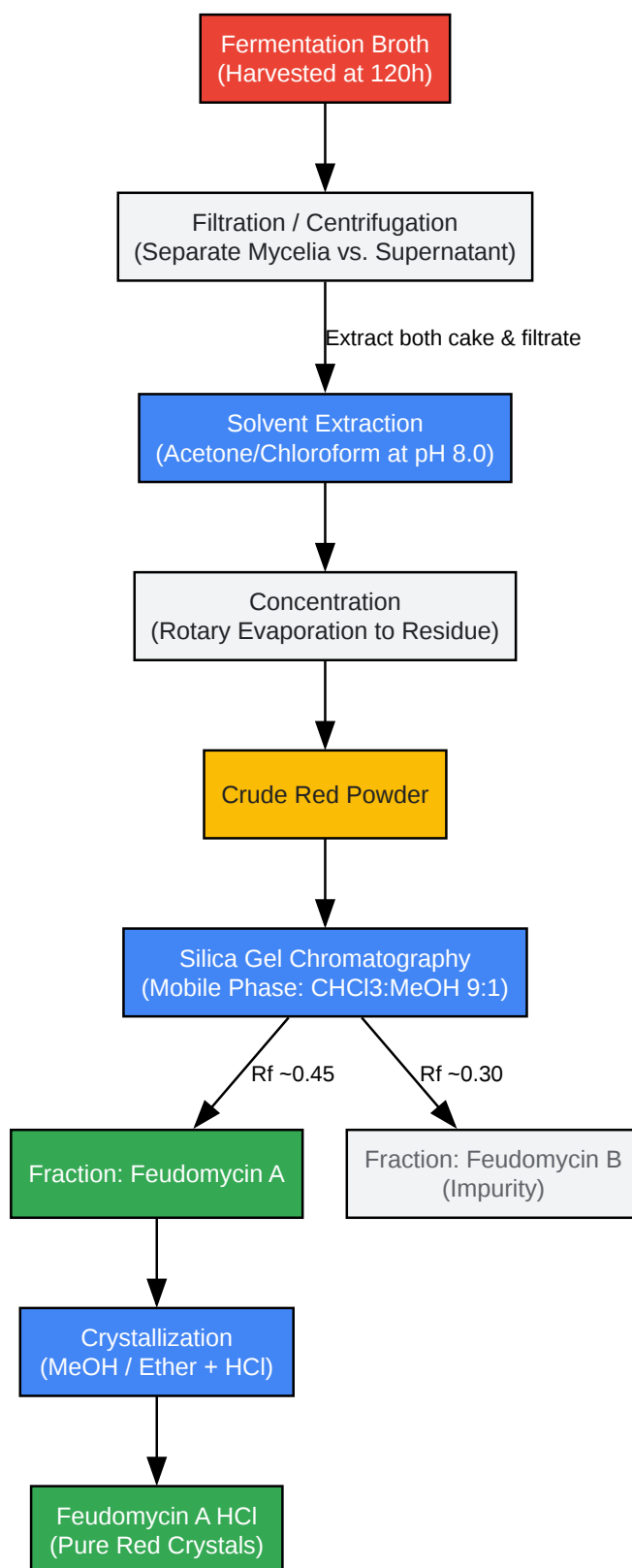
The isolation of Feudomycin A leverages its lipophilic nature at neutral/basic pH and its solubility in organic solvents. The following protocol outlines the extraction from fermentation broth.

4.1. Isolation Logic

- Extraction: Anthracyclines are glycosides.[1] To prevent acid hydrolysis of the glycosidic bond, extraction is performed at neutral or slightly basic pH (7.5–8.0).

- Partitioning: The aglycone and glycoside mixture is separated from polar impurities using chloroform or ethyl acetate.
- Purification: Silica gel chromatography separates Feudomycin A from co-metabolites (Feudomycin B, Daunorubicin) based on polarity.

4.2. Workflow Diagram



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Caption: Step-by-step isolation workflow from fermentation broth to purified hydrochloride salt.

Physicochemical Characterization

Upon isolation, **Feudomycin A Hydrochloride** is characterized as a red amorphous powder.^[1] The following data validates the structural identity.

5.1. Key Properties Table^{[2][4]}

Property	Specification	Notes
Chemical Name	Feudomycin A Hydrochloride	
CAS Number	65360-28-3	
Molecular Formula	C ₂₇ H ₃₁ NO ₉ ^{[4][5][6][7]} · HCl	
Molecular Weight	549.99 g/mol	Free base: 513.54
Appearance	Red Amorphous Powder	Hygroscopic
Solubility	Soluble: MeOH, DMSO, WaterInsoluble: Hexane, Ether	
UV (MeOH)	233, 253, 290, 480, 495 nm	Characteristic anthraquinone chromophore
Melting Point	148–150°C (dec.)	

5.2. Structural Elucidation (NMR & MS)

- Mass Spectrometry: ESI-MS typically shows
at m/z 514.2.
- ¹H-NMR (Diagnostic Signals):
 - Aglycone: Aromatic protons at
7.0–8.0 ppm (H-1, H-2, H-3).
 - C-9 Side Chain: Triplet/Multiplet at
~0.9–1.0 ppm corresponding to the terminal methyl of the ethyl group (distinct from the singlet acetyl methyl in daunorubicin).

- Sugar Moiety: Anomeric proton doublet at

~5.5 ppm.

Biological Activity & Mechanism

Feudomycin A exhibits potent biological activity, primarily driven by its ability to interact with nucleic acids.

Mechanism of Action:

- Intercalation: The planar anthraquinone ring intercalates between DNA base pairs.
- Topoisomerase Inhibition: Stabilizes the DNA-Topoisomerase II complex, preventing DNA religation and causing double-strand breaks.
- ROS Generation: The quinone moiety can undergo redox cycling, generating reactive oxygen species that damage cellular components.

Spectrum:

- Antitumor: Active against L1210 leukemia cells (IC₅₀ values comparable to daunorubicin).
- Antibacterial: Active against Gram-positive bacteria (*Staphylococcus aureus*, *Bacillus subtilis*), but generally inactive against Gram-negatives due to permeability barriers.

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